

Technical Guide: Safety & Handling of 3-Morpholinopropanal

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Morpholinopropanal

CAS No.: 19851-01-5

Cat. No.: B012511

[Get Quote](#)

Part 1: Core Directive & Executive Summary

This guide deviates from standard SDS templates to address the practical realities of handling **3-Morpholinopropanal** (CAS: 19851-01-5) in a research environment. While often treated as a generic intermediate, this compound sits at the intersection of two reactive functionalities: a basic tertiary amine (morpholine) and an electrophilic aldehyde.^[1]

The "Hidden" Hazard: Beyond its intrinsic irritancy, the primary risk profile of this compound is defined by its instability (oxidation to the corresponding acid) and its synthesis origin (often derived from acrolein, a highly toxic lachrymator). If you are synthesizing this in-house, the safety protocol is dictated by the precursors.^[1] If you are purchasing it, the protocol is dictated by preservation.^[1]

Key Properties Snapshot:

- Structure: O=CCCN1CCOCC1^[2]
- Physical State: Liquid (Colorless to yellow)^[3]

- Boiling Point: ~226°C (at 760 mmHg)[2][4]
- Flash Point: ~90°C (Combustible)[4]
- Storage: -20°C under Inert Atmosphere (Argon/Nitrogen)

Part 2: Scientific Integrity & Logic (Hazard Analysis)

Hazard Identification & Causality

The safety profile of **3-Morpholinopropanal** is best understood through a "Read-Across" approach, analyzing its functional groups.

Functional Group	Hazard Contribution	Causality
Aldehyde (-CHO)	Sensitization & Reactivity	Aldehydes are electrophiles capable of Schiff base formation with biological amines (proteins/DNA). This leads to potential skin sensitization and tissue irritation.[1] They also readily autoxidize in air.[1]
Morpholine Ring	Basicity & Corrosivity	The tertiary amine confers basicity.[1] While less corrosive than free morpholine (pKa ~8.3), it retains the potential to cause severe eye irritation (H319) and skin irritation (H315).
Propyl Linker	Lipophilicity	The propyl chain increases lipophilicity compared to smaller amino-aldehydes, potentially enhancing skin absorption (H302/H312).

GHS Classification (Verified):

- H302: Harmful if swallowed.[1][5][6]
- H315: Causes skin irritation.[1][6][7]
- H319: Causes serious eye irritation.[1][7]
- H335: May cause respiratory irritation.[1][6][7]

Synthesis Context: The Acrolein Factor

If you are synthesizing this compound rather than purchasing it, the risk profile changes dramatically. The standard route involves the Michael Addition of morpholine to acrolein.

- Risk: Acrolein is a severe pulmonary toxicant and lachrymator.[1]
- Control: Any synthesis must be performed in a certified fume hood with a scrubber or cold trap.[1] Residual acrolein in the crude product can pose a significant inhalation hazard even if the final product is less volatile.[1]

Storage Logic: The Oxidation Trap

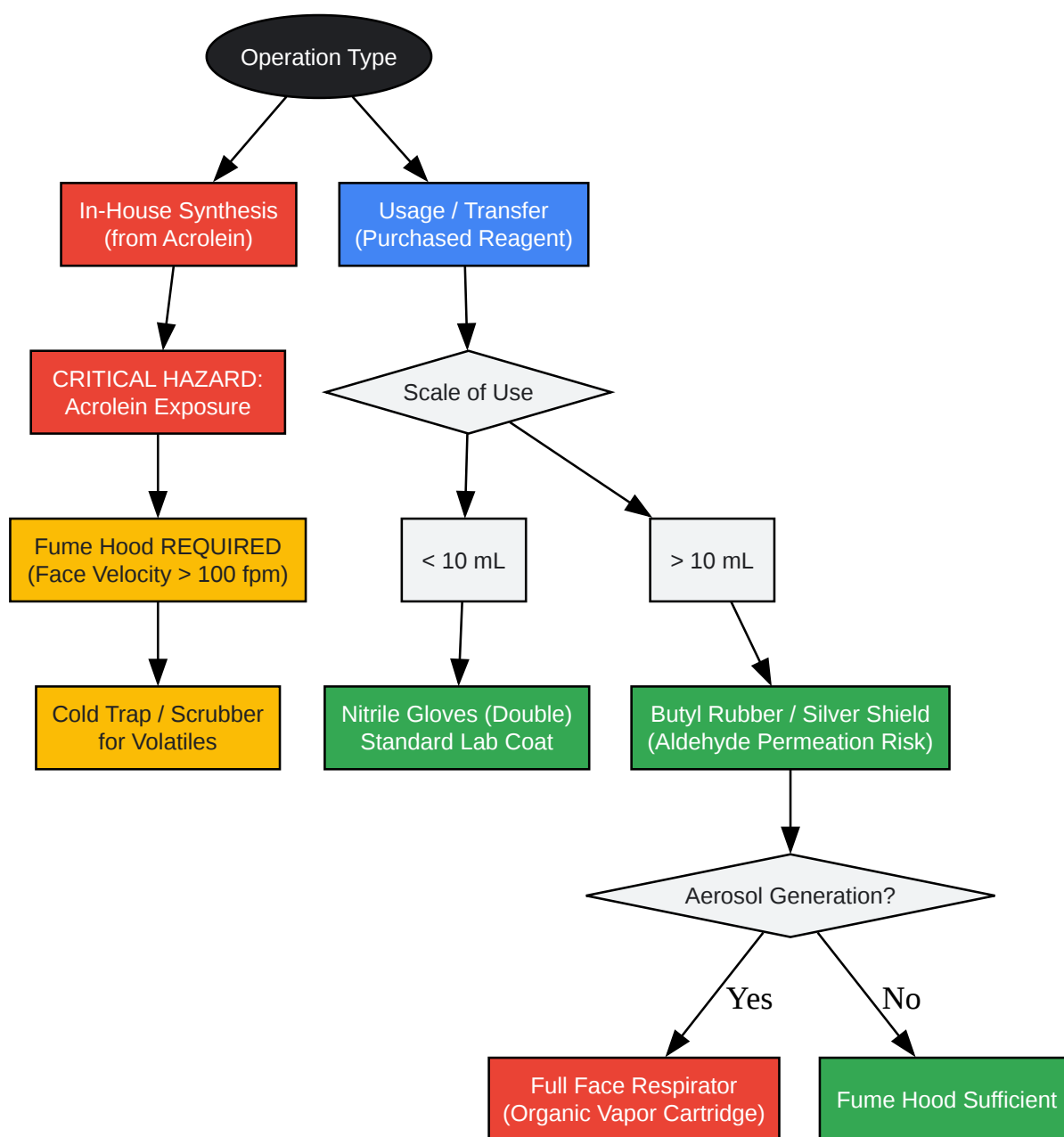
Aldehydes are notorious for "silent degradation." **3-Morpholinopropanal** will oxidize to 3-morpholinopropanoic acid upon exposure to air.[1]

- Impact: The presence of the acid changes the stoichiometry of subsequent reactions (e.g., reductive aminations) and can quench sensitive catalysts.
- Protocol: Always store under Argon or Nitrogen. If the liquid turns from colorless to dark yellow/brown, check purity by NMR/GC before use.

Part 3: Visualization & Formatting

Decision Matrix: Handling & PPE Selection

This diagram outlines the decision logic for selecting engineering controls and Personal Protective Equipment (PPE) based on the operation scale.

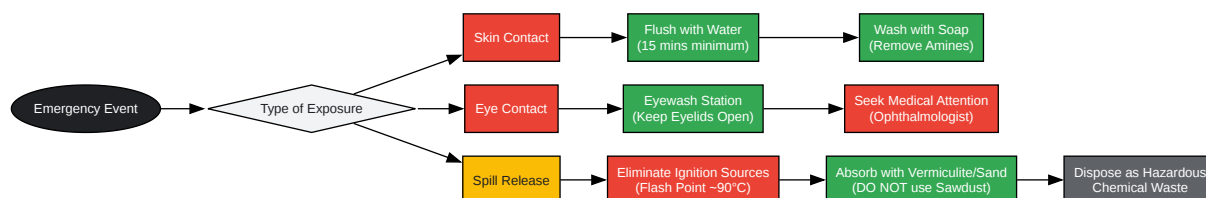


[Click to download full resolution via product page](#)

Caption: Decision matrix for PPE and engineering controls based on synthesis origin and operational scale.

Emergency Response Workflow

A logic flow for immediate response to exposure or spills, prioritizing containment and decontamination.[1]



[Click to download full resolution via product page](#)

Caption: Step-by-step emergency response logic for skin/eye exposure and chemical spills.

Part 4: Detailed Protocols

Protocol A: Safe Transfer & Handling

Objective: Prevent oxidation and exposure during transfer.

- Preparation:
 - Ensure the receiving vessel is dry and purged with Argon/Nitrogen.[1]
 - If the reagent bottle has been stored cold (-20°C), allow it to warm to room temperature in a desiccator or under inert gas flow before opening to prevent water condensation (which accelerates decomposition).[1]
- Transfer:
 - Use a syringe or cannula transfer technique for volumes < 50 mL to avoid air exposure.[1]
 - For larger volumes, pour strictly inside a fume hood.[1]
- Quenching (Glassware):
 - Rinse all contaminated glassware with a dilute acidic solution (e.g., 1M HCl) or acetone before removing from the hood.[1] This protonates the morpholine nitrogen, reducing volatility and odor.[1]

Protocol B: Waste Disposal

- Classification: Segregate as Organic Waste (Halogen-Free).
- Incompatibility: Do not mix with oxidizing acids (Nitric, Perchloric) in the waste stream, as this can cause violent exothermic reactions.
- Neutralization: Small spills can be absorbed onto vermiculite.^[1] Do not use paper towels or sawdust as the primary absorbent for large spills due to the flammability risk of the aldehyde.^[1]

References

- BLD Pharm. (2025).^[1] Safety Data Sheet: **3-Morpholinopropanal** (CAS 19851-01-5).^[4] Retrieved from
- ChemSrc. (2025).^[1] 3-(4-Morpholinyl)propanal: Chemical Properties and CAS Data. Retrieved from
- National Institute of Standards and Technology (NIST). (2025).^{[1][8]} Acrolein and Amino-aldehyde Properties. NIST Chemistry WebBook.^{[1][8]} Retrieved from
- Seaman, V. Y., Bennett, D. H., & Cahill, T. M. (2007). Origin, Occurrence, and Source Emission Rate of Acrolein in Residential Indoor Air. Environmental Science & Technology.^[1] (Contextual reference for acrolein/morpholine derivatization). Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. fishersci.com [fishersci.com]
- 2. 3-(4-Morpholinyl)-1-propanol | CAS#:4441-30-9 | Chemsrsrc [chemsrc.com]

- [3. 3-Chloropropionaldehyde diethylacetal Seven Chongqing Chemdad Co. , Ltd \[chemdad.com\]](#)
- [4. 3-\(4-Morpholinyl\)propanal | CAS#:19851-01-5 | Chemsrce \[chemsrc.com\]](#)
- [5. carlroth.com:443 \[carlroth.com:443\]](#)
- [6. brecklandscientific.co.uk \[brecklandscientific.co.uk\]](#)
- [7. 3-\(4-Morpholinyl\)-1-propanol, 95% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific \[fishersci.com\]](#)
- [8. 3-hydroxypropionaldehyde \[webbook.nist.gov\]](#)
- [To cite this document: BenchChem. \[Technical Guide: Safety & Handling of 3-Morpholinopropanal\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b012511/docs#technical-guide-safety-handling-of-3-morpholinopropanal\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check